

Atranorin: A Comprehensive Technical Guide to its Natural Sources and Variability

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Compound of Interest

Compound Name: Atranorin

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Introduction

Atranorin, a β -orcinol meta-depside, is one of the most prevalent secondary metabolites found in lichens.[1][2] This cortical substance plays a significant role in protecting lichens from various environmental stressors, including UV radiation and herbivory.[3][4] Its diverse biological activities, including antioxidant, anti-inflammatory, antimicrobial, and cytotoxic properties, have garnered considerable interest within the scientific and pharmaceutical communities, positioning it as a promising natural compound for drug development.[5][6][7] This technical guide provides an in-depth overview of the natural sources of **atranorin**, the inherent variability in its concentration, and the detailed experimental protocols for its extraction and quantification.

Natural Sources and Quantitative Variability of Atranorin

Atranorin is widely distributed across numerous lichen genera. Its concentration, however, can vary significantly depending on the lichen species, geographical location, and environmental conditions.[8] The following tables summarize the reported quantitative data for **atranorin** content in various lichen species.

Table 1: **Atranorin** Content in Various Lichen Species

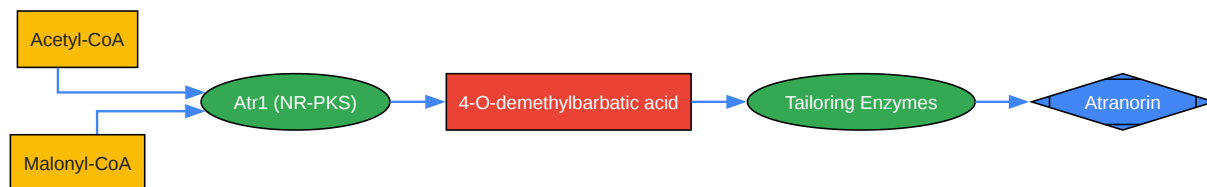
Lichen Species	Extraction Solvent	Analytical Method	Atranorin Content (% of Extract)	Atranorin Content (mg/g of dried thallus)	Reference
Evernia prunastri	Hexane	HPLC	61.04%	-	[9]
Stereocaulon graminosum	Ethyl acetate	HPTLC Densitometry	-	0.065 mg/g	[10]
Stereocaulon verruculigerum	Ethyl acetate	HPTLC Densitometry	-	0.023 mg/g	[10]
Stereocaulon alpinum	-	HPLC	-	12.49 ± 0.41 mg/g	[11]
Parmotrema melanothrix	Acetone	-	2%	-	[12]

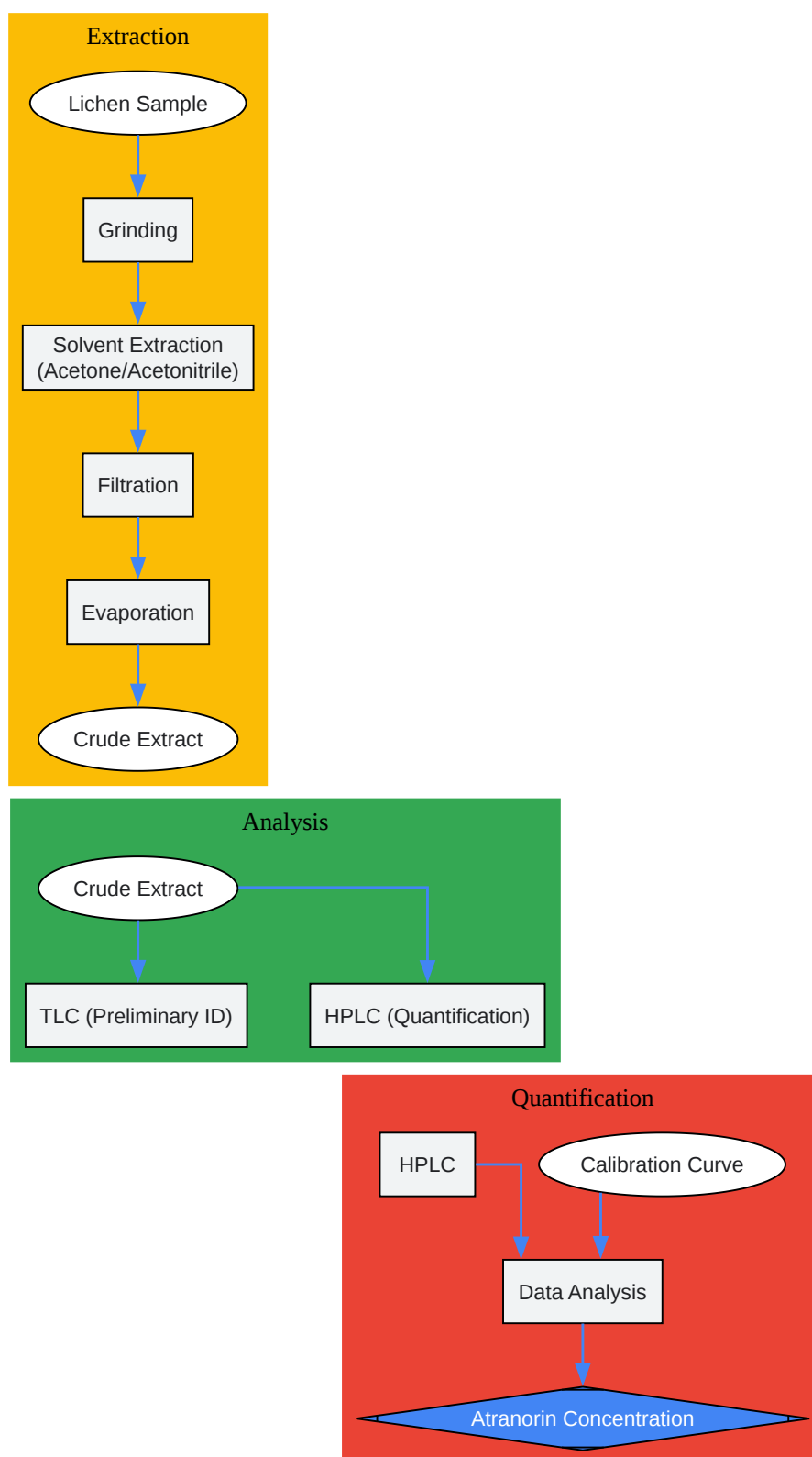
Table 2: Factors Influencing **Atranorin** Variability

Factor	Effect on Atranorin Concentration	Lichen Species Studied	Reference
UV Radiation	Increased concentration with higher UV-A exposure	Cladonia rangiferina	[13]
Altitude	Concentrations can differ with altitude	General observation	[8]
Season	Concentrations can fluctuate seasonally	General observation	[1]
Habitat	Can vary with habitat	General observation	[1]
Substrate	Quantitative variations observed on different substrates	Parmotrema tinctorum	[14]

Biosynthesis of Atranorin

Atranorin is a polyketide-derived natural product.[3][4] Its biosynthesis originates from the acetyl-polymalonyl pathway.[2] Recent studies have successfully identified the polyketide synthase (PKS) gene cluster responsible for **atranorin** production.[3][4][15][16] The key biosynthetic gene, *atr1*, encodes a non-reducing polyketide synthase that catalyzes the formation of the precursor, 4-O-demethylbarbatic acid.[3][15] Subsequent tailoring enzymes are responsible for the final modifications to yield **atranorin**. [3][15]





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